

Benzyl Isobutyrate: A Technical Guide to Safety, Hazards, and Handling

Author: BenchChem Technical Support Team. Date: December 2025



Introduction

Benzyl isobutyrate (CAS No. 103-28-6) is a carboxylic ester characterized by a fruity, floral, and sweet aroma. It is utilized as a flavoring agent in food products and as a fragrance ingredient in perfumes, cosmetics, and other personal care items.[1][2][3] This technical guide provides an in-depth overview of the safety, hazards, and handling procedures for **benzyl isobutyrate**, intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

Hazard Identification and Classification

The classification of **benzyl isobutyrate** under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals varies across different sources. While some safety data sheets (SDS) indicate that the chemical is not considered hazardous, others assign specific hazard classifications.[4][5] This discrepancy highlights the importance of consulting multiple sources and exercising caution. The most frequently cited hazards are eye irritation, potential harm if swallowed, and combustibility.[6][7][8]

Table 1: GHS Hazard Classifications for **Benzyl Isobutyrate**



Hazard Class	Hazard Statement	Source(s)
Eye Irritation, Category 2	H319: Causes serious eye irritation	[6]
Acute Toxicity, Oral (Category 5)	H303: May be harmful if swallowed	[7][8]
Flammable Liquid, Category 3	H226/H227: Flammable/Combustible liquid	[8][9]
No Classification	This chemical is not considered hazardous by the 2012 OSHA Hazard Communication Standard.	[4][5]

Physical and Chemical Properties

Benzyl isobutyrate is a colorless to pale yellow liquid at room temperature.[2][3] It is generally insoluble in water but soluble in organic solvents like ethanol.[5][8]

Table 2: Physical and Chemical Properties of Benzyl Isobutyrate



Property	Value	Source(s)	
Molecular Formula	C11H14O2	[2][10]	
Molecular Weight	178.23 g/mol	[2][5][10]	
Appearance	Colorless to almost colorless clear liquid	lorless [2][10][11]	
Odor	Fruity, jasmine-like, sweet, floral	[12][13]	
Density	1.003 g/mL at 25°C	[10]	
0.996 - 1.006 g/mL at 20°C	[12]		
Boiling Point	228 - 230 °C	[2][4]	
238 °C	[8][9][10]		
Flash Point	> 100 °C (> 212 °F) [Closed Cup]	[4][14]	
99 °C [Closed Cup]	[8][12]		
59 °C (138.2 °F) [Closed Cup]	[9]	_	
Water Solubility	989.48 mg/L at 25°C	[10][13]	
Insoluble / Immiscible	[5][8][12]		
Vapor Pressure	5.7 Pa at 25°C	[10][13]	
Refractive Index	n20/D 1.49 (lit.)	[10]	
n20/D 1.488 - 1.492	[2][5][12]		

Toxicological Information

The toxicological data for **benzyl isobutyrate** is limited. Acute oral toxicity has been determined in rats, while data for dermal and inhalation routes are largely unavailable.[14] It is not classified as a carcinogen, mutagen, or reproductive toxin based on available information. [14]



Experimental Protocols Detailed experimental protocols for the cited toxicological studies are not available in the reviewed public literature. The primary reference for the oral LD50 value is a 1971 study by Owen, as cited in various secondary sources.[15] A comprehensive safety assessment would require access to the original study documentation.

Table 3: Acute Toxicity Data for **Benzyl Isobutyrate**

Exposure Route	Species	Value	Source(s)
Oral	Rat	LD50 = 2850 mg/kg	[4][15]
Dermal	Rabbit	LD50 > 5000 mg/kg	[4]
Dermal	-	Unknown / Not determined	[14][15]
Inhalation	-	Unknown / Not determined	[14][15]

Safe Handling and Storage

Proper handling and storage procedures are critical to ensure safety when working with **benzyl isobutyrate**.

Handling

- Ventilation: Handle in a well-ventilated area to avoid inhalation of vapor or mist.[6][16][17]
 Local exhaust ventilation is recommended.[17]
- Hygiene: Practice good industrial hygiene. Wash hands thoroughly after handling and before eating, drinking, or smoking.[6][17]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[8]
 [16][17] Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[6][16]
- Personal Contact: Avoid contact with skin, eyes, and clothing.[1][6][16]



Storage

- Containers: Keep containers tightly closed and store in a dry, cool, and well-ventilated place. [6][7][16] Containers that have been opened must be resealed carefully and kept upright.[16]
- Incompatibilities: Store away from incompatible materials such as strong acids, alkalis, or oxidizing agents.[8][17]
- Light: Protect from light.[12]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn to minimize exposure.

Table 4: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Source(s)
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH).	[6][17]
Skin Protection	Handle with chemical-resistant gloves. Wear fire/flame resistant and impervious clothing.	[6][17]
Respiratory Protection	Not required under normal use with adequate ventilation. If exposure limits are exceeded or irritation occurs, use a full-face respirator with an appropriate filter (e.g., type ABEK EN14387).	[6]

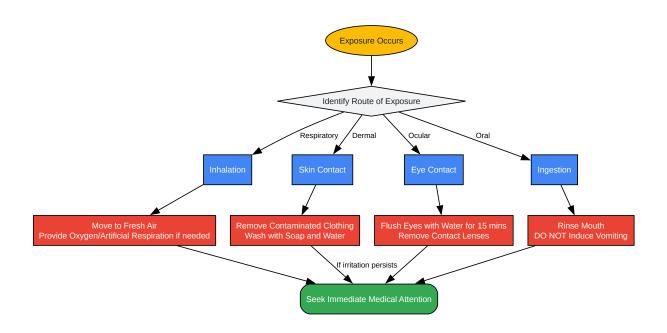
First-Aid and Emergency Procedures First-Aid Measures



Immediate and appropriate first aid is crucial in the event of an exposure.

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1][6]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water.[1][6] Consult a physician if irritation develops and persists.[14]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[4][6][7] Remove contact lenses if present and easy to do.[14] Seek medical attention.
- Ingestion: Rinse mouth with water. Do not induce vomiting.[6][14] Call a physician or poison control center immediately.[14]

The following diagram outlines a general workflow for first-aid response.





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First-Aid Response Workflow

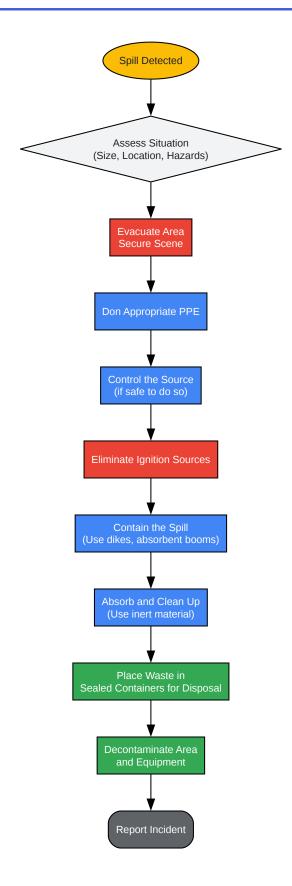
Accidental Release Measures

In case of a spill, follow these procedures to mitigate the hazard.

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation.[6]
 [16] Remove all sources of ignition.[6][16] Avoid breathing vapors and contact with the material.[6] Wear appropriate personal protective equipment.[16]
- Environmental Precautions: Prevent the product from entering drains, sewers, or waterways. [1][6]
- Containment and Cleanup: For small spills, wipe up with an absorbent material (e.g., cloth, fleece).[14] For large spills, dike the material to prevent spreading.[14] Absorb with inert material such as dry sand, earth, or vermiculite and place it into a suitable, closed container for disposal.[14][16]

The diagram below illustrates the logical steps for responding to a chemical spill.





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Accidental Spill Response Workflow



Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[6][14][16] For large fires, use large quantities of misted water.[1][16]
- Unsuitable Extinguishing Media: Do not use a solid water stream, as it may scatter and spread the fire.[14][16]
- Specific Hazards: The product is combustible.[8] Fire may produce irritating, corrosive, and/or toxic gases, including carbon oxides.[1][14][16]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA)
 and full protective gear.[4][6][16]

Stability and Reactivity

- Reactivity: The product does not present significant reactivity hazards by itself or in contact with water.[8][17]
- Chemical Stability: Stable under recommended storage conditions.
- Hazardous Reactions: No hazardous reactions are expected under normal processing.[4]
- Conditions to Avoid: Avoid heat, flames, and sparks.[8] Porous materials like rags wetted with this substance may spontaneously combust.[1]
- Incompatible Materials: Avoid contact with strong acids, alkalis, or oxidizing agents.[8][17]
- Hazardous Decomposition Products: Combustion may produce carbon monoxide and other unidentified organic compounds.[8][17]

Ecological Information

There is limited information available on the ecotoxicity of **benzyl isobutyrate**. It is not classified as environmentally hazardous, but large or frequent spills could have a harmful effect on the environment.[14] The substance is immiscible with water and may persist.[4][14] It is not expected to cause other adverse environmental effects like ozone depletion or endocrine disruption.[14]



Disposal Considerations

Dispose of **benzyl isobutyrate** and its container in accordance with all applicable local, regional, national, and international regulations.[1][14] Do not allow the material to drain into sewers or water supplies.[1][14] Empty containers may retain product residue and should be handled with the same precautions as the product itself.[14]

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 To cite this document: BenchChem. [Benzyl Isobutyrate: A Technical Guide to Safety, Hazards, and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085764#benzyl-isobutyrate-safety-hazards-and-handling]

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